

# Key Scientific Minds Shaping Innovation at Zimmer Biomet

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Zimmer Biomet (**ZBH**), a global leader in musculoskeletal healthcare, boasts a robust team of scientists, engineers, and researchers dedicated to advancing medical technology. While the company's executive leadership guides the overall innovation strategy, a diverse group of scientific professionals at various levels propels the development of cutting-edge orthopedic solutions. This technical guide provides an in-depth look at some of the key scientific personnel at Zimmer Biomet, their roles, and their contributions to the field.

## Leadership in Science and Innovation

At the helm of Zimmer Biomet's research and development are seasoned executives who oversee the company's strategic direction in innovation.

Name	Title	Key Responsibilities & Contributions
Dr. Nitin Goyal	Chief Science, Technology and Innovation Officer	Dr. Goyal is a pivotal figure in driving Zimmer Biomet's global innovation, medical education, and clinical affairs. A practicing orthopedic surgeon, he brings a crucial clinical perspective to the company's technological advancements. His work is central to the development of new technologies and ensuring their clinical relevance and efficacy.
Jehanzeb Noor	Senior Vice President, Chief Strategy, Innovation, and Business Development Officer	Appointed in early 2025, Mr. Noor is responsible for leading strategy development, overseeing mergers and acquisitions, and identifying growth opportunities. <sup>[1]</sup> His role is critical in shaping the company's innovation pipeline through strategic partnerships and acquisitions. <sup>[1]</sup>
Wilfred van Zuilen	Group President, Europe, Middle East and Africa (EMEA)	In addition to his regional responsibilities, Mr. van Zuilen oversees select global research and development projects, highlighting the international scope of Zimmer Biomet's scientific endeavors. <sup>[2]</sup>
Shaun Braun	Senior Vice President, Chief Information and Technology Officer	Appointed in October 2024, Mr. Braun leads the company's digital and technology

solutions.[2] He is responsible for the strategy and innovation of Zimmer Biomet's robotic technologies and connected digital health portfolio, which are increasingly integral to modern orthopedic care.[2]

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## Core Research and Development Teams

Beneath the executive leadership, a dedicated team of scientists and engineers forms the backbone of Zimmer Biomet's innovation engine. The company's R&D team saw a 5% increase to 2,100 employees, underscoring a strong commitment to research even amidst corporate restructuring.[3] The main R&D facility is located in Warsaw, Indiana, with additional personnel in the U.S., Canada, China, France, and Switzerland.[3]

## Engineering and Product Development

The Engineering and Product Development teams are instrumental in translating scientific concepts into tangible medical devices.

Name	Title	Focus Area
Angelina Bachmann Schönenberger	Senior Research Engineer I	Research and development of new orthopedic technologies. [4]
John Kyle Mueller	Principal Research Engineer	Leading research initiatives within the engineering team. [4]
Bob Montgomery	Principal II Development Engineer	Advanced product development and engineering. [4]
Brian Byrd	Principal Development Engineer	Design and development of orthopedic implants and instruments. [4]
Cory Trischler	Principal Development Engineer	Focus on new product innovation and development. [4]
David Stafford	Principal Development Engineer	Engineering and design of medical devices. [4]
Dmitriy Doroshenko	Principal Test Engineer	Ensuring the safety and efficacy of new products through rigorous testing. [5]
John Ezelle	Principal Architect For Connected Health	Development of digital health solutions and connected devices. [5]

## Biocompatibility and Materials Science

A crucial aspect of orthopedic innovation lies in the materials used for implants. Zimmer Biomet has a dedicated focus on biocompatibility and advanced materials.

Name	Title	Focus Area
Ras Viswanadha, Ph.D.	Principal Research Scientist and Biocompatibility Subject Matter Expert	Dr. Viswanadha leads projects assessing the biocompatibility of orthopedic medical devices, focusing on the impact of materials, processes, and manufacturing changes. <sup>[6]</sup> She represents Zimmer Biomet on the ASTM subcommittee on Biocompatibility and Biologics. <sup>[6]</sup> Her doctoral work was in Cell Biology, providing a deep understanding of cellular interactions with medical materials. <sup>[6]</sup>

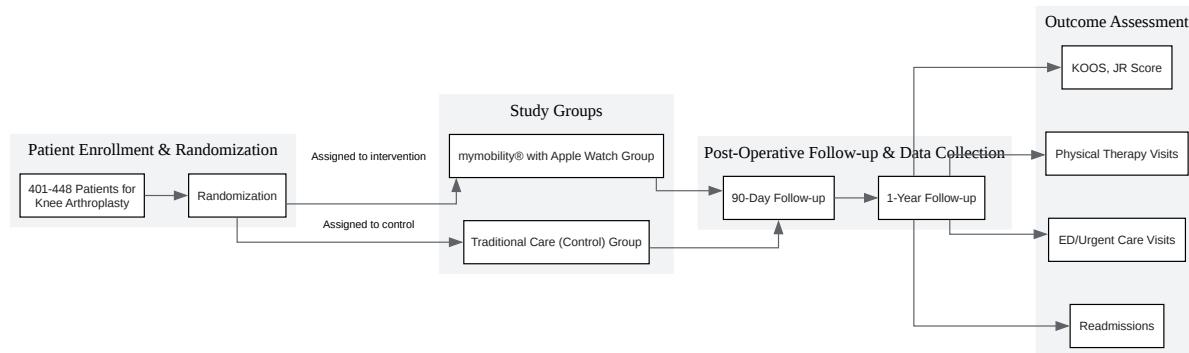
## Innovation Through Collaboration and Clinical Research

Zimmer Biomet actively collaborates with academic institutions and clinical partners to advance research and validate new technologies. A notable partnership is the HSS/Zimmer Biomet (ZB) Innovation Center for Artificial Intelligence in Robotic Joint Replacement, a three-year agreement with the Hospital for Special Surgery.<sup>[7]</sup> This collaboration aims to develop AI-powered decision support tools for robotic-assisted joint surgery.<sup>[7]</sup>

A team of HSS surgeons and Zimmer Biomet data scientists are working together to analyze data and develop algorithms for the ROSA® Knee and ROSA® Hip systems.<sup>[7]</sup>

## Clinical Study Workflow: mymobility® with Apple Watch

A significant clinical study conducted by Zimmer Biomet evaluated the impact of its mymobility® remote care management platform with Apple Watch for patients undergoing knee replacement.<sup>[8][9][10]</sup>



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Caption: Workflow of the mymobility® with Apple Watch clinical study.

- Study Design: A multicenter, prospective, randomized controlled trial.[\[8\]](#)
- Participants: Between 401 and 448 patients undergoing total or partial knee arthroplasty.[\[9\]](#) [\[10\]](#)
- Intervention Group: Provided with the mymobility® smartphone app and an Apple Watch for a remote care management program including exercises and educational materials.[\[9\]](#)
- Control Group: Received traditional post-operative care, which could include physical therapy as deemed necessary.[\[9\]](#)
- Follow-up: Patients were evaluated at 90 days and one year post-surgery.[\[8\]](#)[\[9\]](#)
- Primary Outcomes Assessed:

- Knee Injury and Osteoarthritis Outcome Score, Joint Replacement (KOOS, JR).[8]
- Number of post-operative physical therapy visits.[8]
- Readmission rates.[8]
- Emergency department or urgent care visits.[8]

Outcome Metric	mymobility® with Apple Watch Group	Control Group	p-value
Change in KOOS, JR Score	31.5 ± 17.1 points	32.1 ± 17.4 points	0.51
Surgery-Related ED/Urgent Care Visits	1.3%	5.4%	0.03
Readmission Rates	3.8%	2.1%	0.36
Required Post-operative Physical Therapy	60.6%	Significantly higher	<0.0001 (at 90 days)

## Patented Innovations and Key Inventors

A review of Zimmer Biomet's recent patents reveals a focus on surgical robotics, instrumentation, and implant design. The inventors listed on these patents are key scientific contributors, driving the company's intellectual property.

- Linear Electric Surgical Hammer Impact Tool (Patent #12390259): This invention points to advancements in surgical instrumentation. Key inventors include Joshua Dittrich, Neil Singer, Ken Pasch, Alexander Slocum, and Nitin Goyal.
- Surgical Instruments including Marking Tools and Cut Guides (Patent #12408928): This patent highlights innovations in tools that enhance surgical precision. The inventors are Marika Mulqueen, Massoud Akbarshahi, and Maximilian Pentecost.
- Movement Tracking (Patent #12354279): This technology is likely related to post-operative patient monitoring and digital health solutions. The inventors include Matthew Vanderpool,

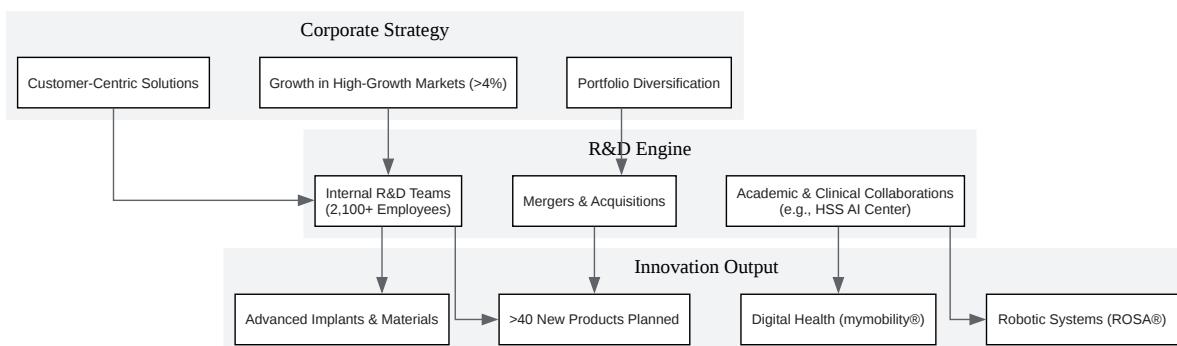
John Lally, Ruvim Micsanschi, and Eric Cook.

- Surgical Plate Fastener Cartridge (Patent #12440252): This invention focuses on improving the efficiency and reliability of surgical fixation. The inventors are Saddy Rodolfo Garcia, Jose Ramos, and Kevin Lee Teston.

## The Future of Innovation at Zimmer Biomet

Zimmer Biomet's innovation strategy is centered on customer-centric solutions and diversification into high-growth markets.<sup>[11]</sup> The company has stated plans to launch over 40 new products in the coming years, with a focus on markets growing at a rate of at least 4%.<sup>[11]</sup> This ambitious pipeline will undoubtedly be driven by the dedicated team of scientists and engineers who are the core of Zimmer Biomet's research and development efforts. The company's investment in new innovation hubs, such as the one in Warsaw, Poland, further demonstrates a commitment to fostering collaboration and showcasing its latest technologies to healthcare professionals.<sup>[12]</sup>

## Logical Relationship of Innovation Drivers at Zimmer Biomet



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Caption: Key drivers of innovation at Zimmer Biomet.

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